

N-(2-Aminoethyl)-N-ethyl-m-toluidine chemical properties

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Compound of Interest

Compound Name: *N*-(2-Aminoethyl)-N-ethyl-*m*-toluidine

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An In-depth Technical Guide to the Chemical Properties of **N-(2-Aminoethyl)-N-ethyl-m-toluidine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical and physical properties of **N-(2-Aminoethyl)-N-ethyl-m-toluidine** (CAS No. 19248-13-6). The information is compiled from various chemical data sources to support research and development activities.

Chemical and Physical Properties

N-(2-Aminoethyl)-N-ethyl-m-toluidine is a substituted aromatic amine. The following table summarizes its key physical and chemical properties.

Property	Value	Citation(s)
CAS Number	19248-13-6	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₈ N ₂	[3] [4]
Molecular Weight	178.28 g/mol	[3] [5]
Appearance	Light orange to Yellow to Green clear liquid	[6]
Physical State	Liquid (at 20°C)	
Purity	>98.0% (by GC)	[6]
Boiling Point	120 °C at 25 mmHg	
Specific Gravity	0.98 (at 20°C/20°C)	
Storage Conditions	Store at room temperature, preferably <15°C in a cool, dark place under an inert atmosphere.	[7]
Sensitivity	Air sensitive	

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **N-(2-Aminoethyl)-N-ethyl-m-toluidine**. While a comprehensive set of spectra is not readily available in public literature, references to its Infrared (IR) spectrum exist.[\[4\]](#) Researchers requiring detailed spectroscopic analysis such as ¹H NMR, ¹³C NMR, or Mass Spectrometry should refer to commercial supplier documentation or perform their own analyses.

Reactivity and Safety Information

N-(2-Aminoethyl)-N-ethyl-m-toluidine is classified as a hazardous substance. The following table summarizes its GHS safety information.

Hazard Class	Statement	Citation(s)
Signal Word	Warning	[7]
Skin Corrosion/Irritation	H315: Causes skin irritation.	
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.	

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.[\[6\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[6\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[\[6\]](#)
- P337 + P313: If eye irritation persists: Get medical advice/attention.[\[6\]](#)

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and property determination of **N-(2-Aminoethyl)-N-ethyl-m-toluidine** are not widely available. However, general methodologies for the synthesis of related secondary and tertiary amines are well-established.

Example Synthesis of a Related Compound: N-Ethyl-m-toluidine

A common method for the synthesis of N-ethyl-m-toluidine involves the direct N-alkylation of m-toluidine with an ethyl halide, such as ethyl bromide.[\[8\]](#) The reaction typically proceeds as follows:

- m-Toluidine is reacted with ethyl bromide in a sealed vessel at room temperature.
- A crystalline hydrobromide salt of the amine is formed.

- The free amine is liberated by the addition of a base, such as 10% sodium hydroxide solution.
- The product is extracted with an organic solvent like ether.
- The crude amine is purified. A common purification method involves the formation of a nitroso derivative to separate the secondary amine from any unreacted primary amine and over-alkylated tertiary amine. The nitroso compound is then reduced back to the pure secondary amine.[\[8\]](#)

This provides a general framework, but specific reaction conditions, stoichiometry, and purification methods would need to be optimized for the synthesis of **N-(2-Aminoethyl)-N-ethyl-m-toluidine**.

Determination of Physical Properties:

- Boiling Point: The boiling point is determined by distillation at a specific pressure (e.g., 25 mmHg), measuring the temperature at which the liquid and vapor phases are in equilibrium.
- Specific Gravity: This is typically measured using a pycnometer or a hydrometer, comparing the density of the substance to the density of a reference substance (usually water) at a specified temperature.

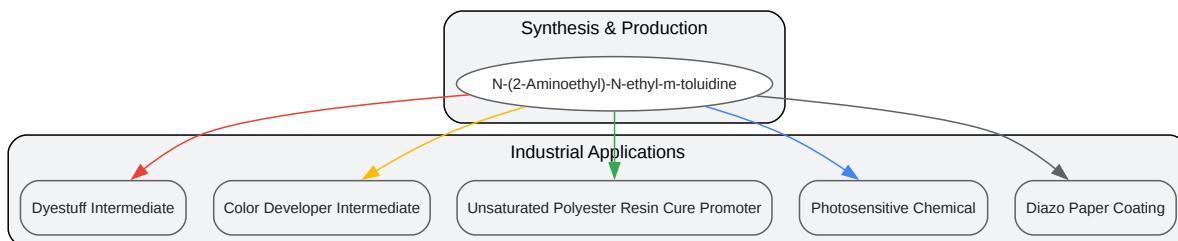
Biological Activity and Signaling Pathways

There is no significant evidence in the reviewed literature to suggest that **N-(2-Aminoethyl)-N-ethyl-m-toluidine** has specific biological activities or is involved in cellular signaling pathways. Its primary applications appear to be in industrial and chemical synthesis.[\[9\]](#)[\[10\]](#)

Visualizations

Industrial Applications Workflow

The following diagram illustrates the potential industrial applications of **N-(2-Aminoethyl)-N-ethyl-m-toluidine** as a chemical intermediate.



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Caption: Industrial uses of **N-(2-Aminoethyl)-N-ethyl-m-toluidine**.

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